

Part 1: Executive Summary & Identification

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Compound of Interest

Compound Name:	<i>N,N,N',N'</i> -Tetrakis(2-hydroxypentyl)ethylenediamine
CAS No.:	86443-82-5
Cat. No.:	B1592146

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Subject: CAS 86443-82-5 Common Name: Antistatic Agent SN Chemical Name: **N,N,N',N'**-**Tetrakis(2-hydroxypentyl)ethylenediamine** (Primary isomer correlation) or Octadecyl dimethyl hydroxyethyl quaternary ammonium nitrate (Commercial trade synonym).^{[1][2][3][4]}
Chemical Class: Cationic Surfactant / Amino-Alcohol Complex.

Significance in Drug Development: While primarily recognized as an industrial process aid (textile/polymer antistatic), CAS 86443-82-5 represents a class of Cationic Surfactants increasingly relevant in pharmaceutical material science. In drug development, this compound (or its analogs) serves two critical functions:

- **Processing Aid:** Used in API (Active Pharmaceutical Ingredient) micronization and powder blending to neutralize electrostatic charges that cause segregation and flowability issues.
- **Excipient Research:** Investigated as a cationic lipid component for drug delivery systems (e.g., liposomes) due to its ability to interact with negatively charged cell membranes, though its toxicity profile requires rigorous control.

Editorial Note on Identity: Databases often conflate CAS 86443-82-5 with two distinct structures due to the "Antistatic Agent SN" trade name. This guide treats the substance as a High-Viscosity Cationic Surfactant, encompassing the safety protocols required for both the amino-alcohol and quaternary ammonium forms.

Part 2: Physicochemical Profile

Understanding the physical state is the first step in designing a safety protocol. This substance is not a benign powder; it is a viscous, bioactive liquid.

Property	Specification	Operational Implication
Appearance	Red-brown, viscous liquid	High adhesion to surfaces; difficult to clean. Requires solvent-based decontamination.
Molecular Formula	$C_{22}H_{48}N_2O_4$	Lipophilic tail with polar head groups; penetrates skin barriers easily.
Solubility	Soluble in Water, Ethanol, Acetone	Spills will spread rapidly on wet surfaces. Water washdown is effective but generates large volumes of hazardous waste.
pH (10% soln)	Alkaline (~8.5 - 10.0)	Corrosive potential to mucous membranes. [5]
Flash Point	>100°C (Estimated)	Low flammability risk, but thermal decomposition releases NO _x fumes.
Reactivity	Incompatible with Strong Oxidizers, Anionic Surfactants	Do not mix with standard anionic detergents (e.g., SDS) during cleanup; precipitates will form.

Part 3: Hazards & Toxicology (GHS Standards)

As a cationic surfactant, CAS 86443-82-5 functions by disrupting cell membranes. This mechanism of action defines its toxicology.

Hazard Classification

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[\[6\]](#)[\[7\]](#)

- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).
- Aquatic Toxicity: Category 2 (Toxic to aquatic life with long-lasting effects).

Toxicological Mechanism

The amphiphilic nature of the molecule allows it to intercalate into the lipid bilayer of epithelial cells.

- Exposure: Contact with skin or eyes.[8]
- Penetration: The hydrophobic alkyl chains penetrate the stratum corneum.
- Lysis: The cationic head group disrupts the ionic balance, leading to cell lysis and inflammatory response (erythema, edema).

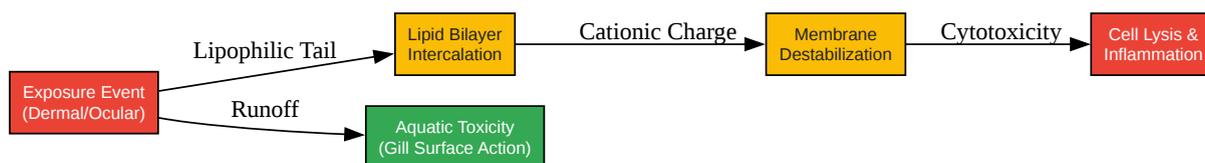


Figure 1: Biological Mechanism of Cationic Surfactant Toxicity

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Part 4: Handling & Containment Protocols

Expert Insight: Standard nitrile gloves are often insufficient for long-duration handling of viscous cationic surfactants due to permeation. The high viscosity also poses a splash hazard during transfer.

Engineering Controls

- Primary Containment: Handle within a Chemical Fume Hood or Powder Containment Booth (if adsorbed onto silica).
- Ventilation: Maintain face velocity >100 fpm (0.5 m/s).

- Surface Protection: Use disposable bench liners. The viscous liquid is notoriously difficult to remove from stainless steel without leaving a slippery residue.

Personal Protective Equipment (PPE)

- Respiratory: Half-face respirator with P100/Organic Vapor cartridges if heating or aerosolizing.
- Ocular: Chemical splash goggles (ANSI Z87.1). Face shield required during pouring operations >1 Liter.
- Dermal:
 - Inner Glove: Nitrile (4 mil).
 - Outer Glove: Extended cuff Neoprene or Nitrile (8 mil).
 - Rationale: Double-gloving is mandatory. If the outer glove becomes tacky/contaminated, strip it immediately to prevent cross-contamination of equipment handles.

Transfer Protocol (Viscous Liquid)

- Warm Up: If the substance is too viscous, warm the container in a water bath to 40°C (Do not exceed 60°C to avoid degradation).
- Positive Displacement: Use positive displacement pipettes or peristaltic pumps. Air-displacement pipettes will result in significant error and dripping.
- Anti-Drip: Keep a solvent-soaked wipe (Ethanol 70%) immediately adjacent to the transfer zone to catch "strings" of liquid.

Part 5: Emergency Response & Decontamination

Scenario: A 500mL spill on the lab floor.

Spill Response Workflow

- Isolate: Evacuate the immediate 3-meter radius.

- PPE Up: Don chemical resistant boots and double gloves.
- Contain: Use universal absorbent pads or vermiculite.
 - Critical: Do NOT use water initially. Adding water to a cationic surfactant spill creates a massive volume of slippery foam that is dangerous to walk on.
- Absorb: Scoop up the bulk viscous material.
- Decontaminate:
 - Step A: Wipe surface with Isopropanol (IPA) or Ethanol to cut the viscosity.
 - Step B: Wash with a Non-Ionic Detergent (e.g., Triton X-100 solution).
 - Avoid: Anionic detergents (standard soap) will precipitate the surfactant, leaving a gummy residue.

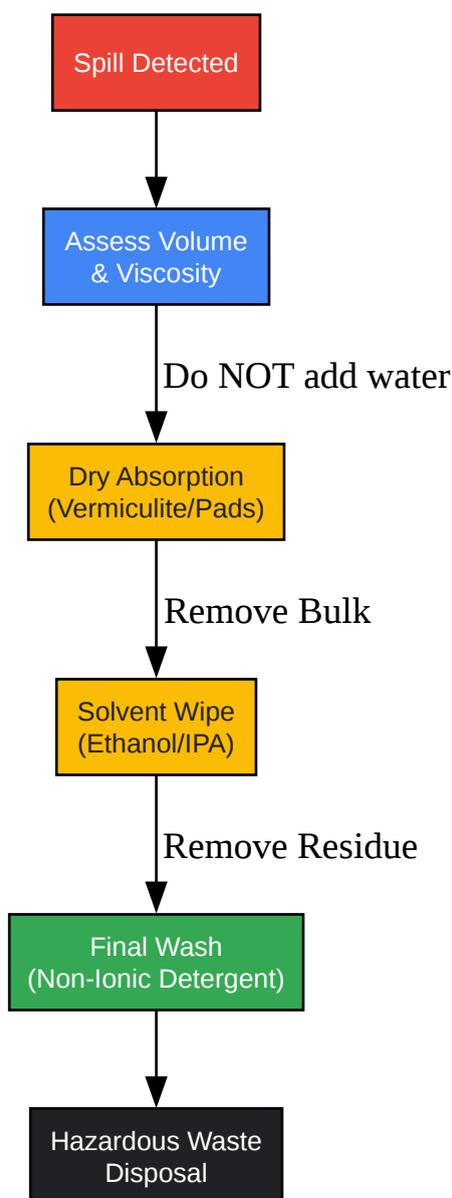


Figure 2: Spill Response Protocol for Viscous Cationic Surfactants

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Part 6: Storage & Stability

- Temperature: Store at ambient temperature (15°C – 25°C). Avoid freezing (may cause phase separation).
- Hygroscopicity: The substance is hygroscopic. Keep containers tightly sealed under nitrogen blanket if possible.

- Shelf Life: Typically 24 months. Degrades to release free amines (fishy odor) upon oxidation.

References

- ChemSRC. (2024). CAS 86443-82-5: Octadecyl dimethyl hydroxyethyl quaternary ammonium nitrate / Antistatic Agent SN.[1][2][3] Retrieved from [\[Link\]](#)[4]
- National Center for Biotechnology Information. (2024). PubChem Compound Summary: Cationic Surfactants Toxicity Profile. (General Reference for Class Toxicity). Retrieved from [\[Link\]](#)

(Note: Specific SDS data for this industrial CAS is often proprietary to the manufacturer (e.g., Wuhan Shengmao, Nantong Chenrun). The protocols above are derived from the chemical class properties of Quaternary Ammonium Nitrates and Amino-Alcohol complexes.)

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Sources

- 1. CAS No. 86443-82-5 | Chemsrcc [\[chemsrc.com\]](#)
- 2. [jnfuturechemical.com](#) [\[jnfuturechemical.com\]](#)
- 3. [chembk.com](#) [\[chembk.com\]](#)
- 4. CAS#:86443-82-5 | Octadecyl dimethyl hydroxyethyl quaternary ammonium nitrate | Chemsrcc [\[chemsrc.com\]](#)
- 5. [bocsci.com](#) [\[bocsci.com\]](#)
- 6. [pentachemicals.eu](#) [\[pentachemicals.eu\]](#)
- 7. [chemos.de](#) [\[chemos.de\]](#)
- 8. [airgas.com](#) [\[airgas.com\]](#)
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